

# Lexithromycin (CAS 53066-26-5): A Technical Guide

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## Compound of Interest

Compound Name: *Lexithromycin*

Cat. No.: *B10785372*

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## Abstract

**Lexithromycin** (CAS 53066-26-5) is a semi-synthetic macrolide antibiotic derived from erythromycin. Characterized by its improved acid stability and hydrophobicity, **Lexithromycin** was developed to enhance in vivo absorption compared to its parent compound. Like other macrolides, its primary mechanism of action is the inhibition of bacterial protein synthesis through binding to the 50S ribosomal subunit. Although an early development in the optimization of erythromycin, it was quickly superseded by more effective compounds like Roxithromycin, and as a result, extensive research and clinical data for **Lexithromycin** are limited. Formulations containing **lexithromycin** were briefly investigated in clinical trials for the treatment of HIV but were discontinued.[1][2][3] This guide provides a comprehensive overview of the available technical information on **Lexithromycin**, with comparative data from the closely related and more extensively studied macrolide, Roxithromycin, to provide a functional context for researchers.

## Chemical and Physical Properties

**Lexithromycin** is chemically designated as Erythromycin A 9-methoxime.[4] Its structural modification from erythromycin involves the reaction of the 9-keto moiety to a methyl oxime, which confers greater stability in acidic environments and increases its lipophilicity.[5] These properties were intended to improve its oral bioavailability.

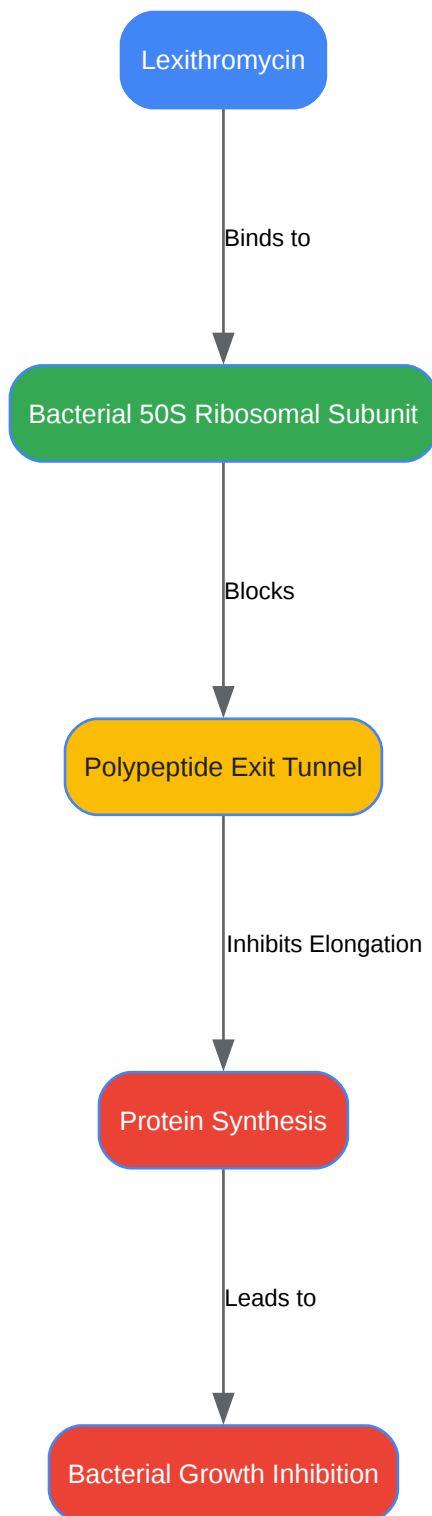
Table 1: Physicochemical Properties of **Lexithromycin**

Property	Value	Reference
CAS Number	53066-26-5	
Molecular Formula	C38H70N2O13	
Molecular Weight	762.97 g/mol	
Appearance	Solid	
Purity	≥98%	
Solubility	DMSO: 10 mM	
Storage Temperature	-20°C	
Melting Point	>115°C (decomposes)	

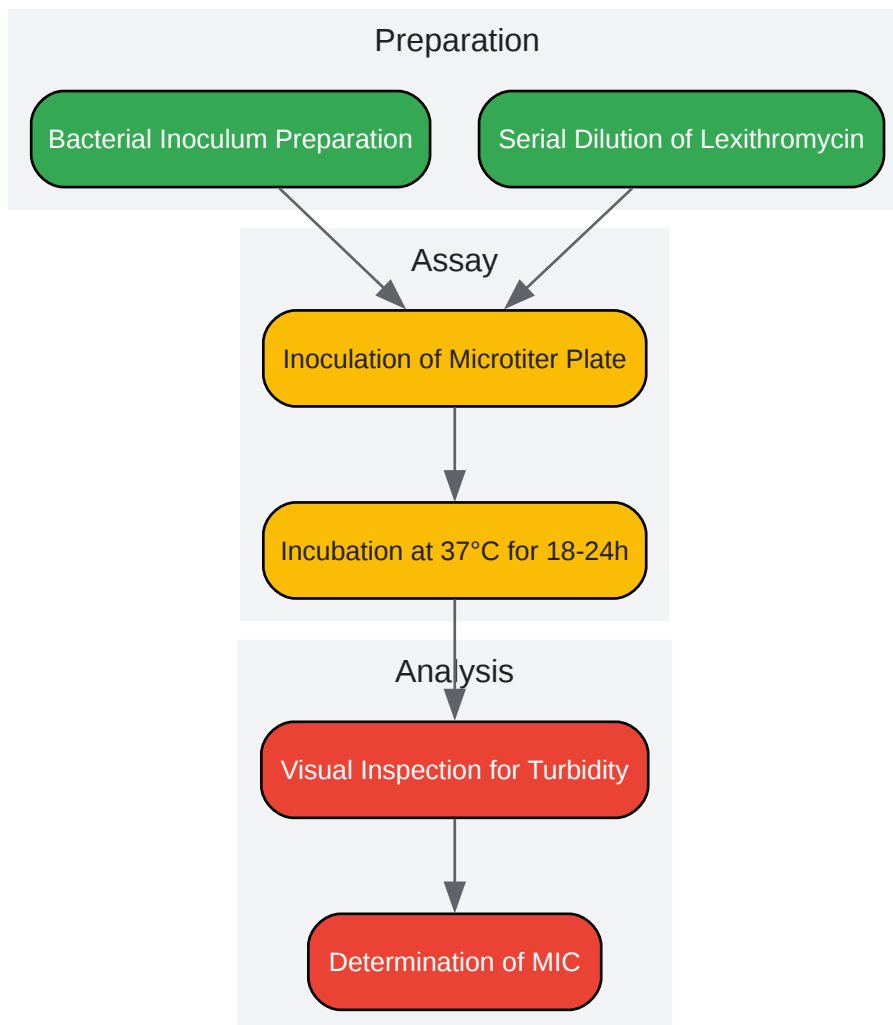
## Mechanism of Action

The primary antibacterial action of **Lexithromycin**, consistent with other macrolide antibiotics, is the inhibition of bacterial protein synthesis. This is achieved through its binding to the 50S subunit of the bacterial ribosome. Specifically, it binds to the 23S rRNA component within the large subunit, effectively obstructing the polypeptide exit tunnel. This blockage prevents the elongation of the nascent polypeptide chain, thereby halting protein synthesis and inhibiting bacterial growth. While primarily considered bacteriostatic, at higher concentrations, macrolides can exhibit bactericidal properties.

## Mechanism of Action of Lexithromycin



## Workflow for MIC Determination



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